

Elemental Analysis Reference Data & Method Validation for C₁₁H₉NO₄S

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Compound of Interest

Compound Name: 4-(Pyridin-3-yloxy)benzenesulfonic acid

CAS No.: 1000340-09-9

Cat. No.: B1421653

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A Senior Application Scientist's Guide to Purity Verification

Executive Summary

In the context of drug development and organic synthesis, the molecular formula C₁₁H₉NO₄S (MW: 251.26 g/mol) represents a critical class of pharmacophores, most notably Thiazolidine-2,4-dione derivatives (e.g., 2-(2,4-dioxo-3-phenyl-1,3-thiazolidin-5-yl)acetic acid) and Sulfonamide intermediates (e.g., 4-(5-formylfuran-2-yl)benzenesulfonamide).^{[1][2][3][4][5]}

These moieties are frequent scaffolds in antidiabetic (PPAR

agonists) and antimicrobial research.

Precise elemental analysis (EA) is the primary gatekeeper for validating the purity of these compounds before biological screening. Due to the presence of Sulfur (12.76%) and a high degree of unsaturation, C₁₁H₉NO₄S presents specific analytical challenges—specifically sulfur carryover and incomplete combustion of the aromatic rings.

This guide provides the definitive Reference Data for C₁₁H₉NO₄S, compares the performance of Automated Dynamic Flash Combustion against Classical Wet Chemistry, and outlines a self-validating protocol for researchers.

Part 1: Theoretical Reference Data (The "Gold Standard")

The following values serve as the absolute baseline for calibration and purity assessment. Experimental values falling outside the

0.4% tolerance (standard industry acceptance) indicate significant impurities (e.g., solvent entrapment, inorganic salts, or synthesis byproducts).

Element	Count	Atomic Mass (u)	Total Mass Contribution	Theoretical Mass Fraction (%)	Tolerance Range (0.4%)
Carbon (C)	11	12.011	132.12	52.58%	52.18% – 52.98%
Hydrogen (H)	9	1.008	9.07	3.61%	3.21% – 4.01%
Nitrogen (N)	1	14.007	14.01	5.57%	5.17% – 5.97%
Sulfur (S)	1	32.065	32.07	12.76%	12.36% – 13.16%
Oxygen (O)	4	15.999	64.00	25.47%*	N/A (Calculated by difference)
Total	26	251.26	100.00%		

*Note: Oxygen is typically calculated by difference in CHNS analysis, but can be measured directly via pyrolysis if critical.

Part 2: Comparative Performance of Analytical Alternatives

When analyzing C₁₁H₉NO₄S, researchers often choose between Automated Flash Combustion (CHNS) and Classical Wet Chemistry (Schöniger Flask/Titration). Below is an

objective comparison of their performance on this specific sulfonyl-aromatic matrix.

Alternative A: Automated Dynamic Flash Combustion (CHNS)

- Mechanism: Sample is combusted at $>950^{\circ}\text{C}$ (with O_2 boost); gases (CO_2 , H_2O , N_2 , SO_2) are separated via GC column.
- Performance on $\text{C}_{11}\text{H}_9\text{NO}_4\text{S}$:
 - Pros: High throughput (5 mins/sample), simultaneous C-H-N-S determination.
 - Cons: The 12.76% Sulfur content is moderately high. In standard setups, SO_2 can tail or adsorb, causing low recovery. Requires Tungsten (VI) Oxide (WO_3) catalyst to prevent sulfate formation in the ash.
 - Precision: Excellent (0.1% RSD) if system is conditioned.

Alternative B: Schöniger Flask Combustion (Oxygen Flask)

- Mechanism: Manual combustion in pure O_2 ; Sulfur is absorbed into H_2O and titrated as sulfate (Thorin or Barium Perchlorate).
- Performance on $\text{C}_{11}\text{H}_9\text{NO}_4\text{S}$:
 - Pros: The "Gold Standard" for Sulfur accuracy. Eliminates matrix interference.

- Cons: Labor-intensive, requires large sample mass (10-20 mg vs 2 mg for CHNS), measures Sulfur only.
- Precision: High operator dependency.

Alternative C: ICP-OES (Inductively Coupled Plasma)

- Mechanism: Acid digestion followed by plasma emission detection.
- Performance on C₁₁H₉NO₄S:
 - Pros: Can detect metal impurities (Na, K) from synthesis salts (e.g., if Sodium salt of the sulfonamide was formed).
 - Cons: Poor precision for bulk C/H/N. Overkill for organic purity unless metal scavenging is required.

Summary Table: Method Selection Matrix

Feature	Automated CHNS (Recommended)	Schöniger Flask	ICP-OES
Primary Target	Purity Confirmation (C, H, N, S)	Precise Sulfur Quantification	Trace Metal Impurities
Sample Req.	1.5 – 2.5 mg	10 – 20 mg	5 – 50 mg
Throughput	High (12 samples/hr)	Low (2 samples/hr)	Medium
Accuracy (S)	Good (requires calibration)	Excellent	Good
Interference	Peak Tailing: SO and H O separation is critical.	Incomplete Combustion: Soot formation in flask.	Digestion: Volatile S loss during acid digest.

Part 3: Experimental Protocol (Self-Validating System)

This protocol utilizes Automated Dynamic Flash Combustion, the industry standard for high-throughput drug screening. It incorporates specific "Checkpoints" to ensure the data is trustworthy (E-E-A-T).

Pre-Requisites

- Instrument: Elementar vario EL cube, Thermo FlashSmart, or PerkinElmer 2400.
- Reference Standard: Sulfanilamide (C

H

N

O

S) – Chosen because its S/C ratio is similar to C₁₁H₉NO₄S.

- Additives: Vanadium Pentoxide (V

O

) or Tungsten Oxide (WO

) powder.

Step-by-Step Workflow

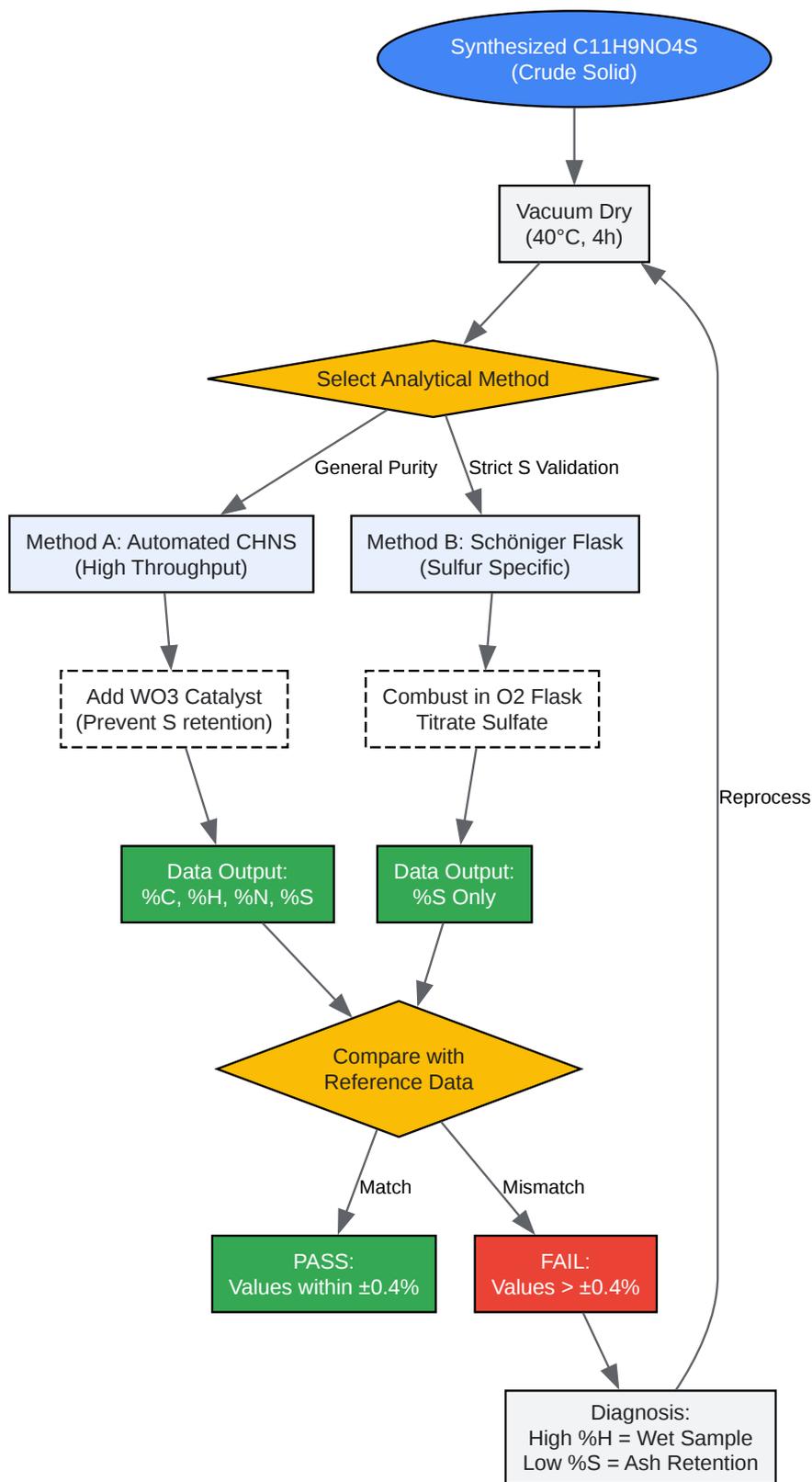
- System Conditioning (The "Wake-Up"):
 - Run 3 "Bypass" (empty tin capsule) samples to purge atmospheric N
 - Run 2 "Conditioning" samples (2 mg Sulfanilamide) to saturate active sites in the reduction column. Causality: This prevents the first few samples from showing low Nitrogen/Sulfur due to adsorption.
- Calibration (The "Anchor"):
 - Weigh Sulfanilamide standards at 1.0 mg, 1.5 mg, 2.0 mg, and 2.5 mg (

0.001 mg).

- K-Factor Determination: Ensure the calibration curve
- .
- Sample Preparation (C₁₁H₉NO₄S):
 - Crucial Step: Dry the C₁₁H₉NO₄S sample in a vacuum oven at 40°C for 4 hours. Reason: Thiazolidine derivatives can be hygroscopic. Retained water will inflate %H and dilute %C, %N, %S.
 - Weigh 2.0 mg (0.05 mg) of dried sample into a Tin (Sn) capsule.
 - Additive: Add 5–10 mg of WO powder. Reason: Promotes complete oxidation of the aromatic ring and prevents sulfur retention in the ash.
- Analysis & Validation:
 - Run the sample in triplicate.
 - Self-Validating Check: If the %C is low but %H is high, calculate the C/N ratio. If the ratio matches theoretical (11:1 or 9.42 mass ratio) but absolute values are low, the sample contains non-combustible inorganic salts or solvent.
- Data Interpretation:
 - Compare mean values to the Reference Data in Part 1.
 - Pass Criteria: All elements within 0.4% absolute difference.

Part 4: Visualization of Analytical Logic

The following diagram illustrates the decision-making process for validating C₁₁H₉NO₄S, incorporating the "Alternatives" discussed.



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Caption: Decision logic for validating C11H9NO4S purity using Comparative Analytical Methods.

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